

Technical Guide: Physical Properties of cis-1-Ethyl-2-Methylcyclopentane

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Compound of Interest

Compound Name: *cis-1-Ethyl-2-Methylcyclopentane*

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Introduction

cis-1-Ethyl-2-Methylcyclopentane is a cyclic alkane with the molecular formula C₈H₁₆.^[1] As a substituted cyclopentane, its stereochemistry plays a crucial role in its physical characteristics. This technical guide provides a comprehensive overview of the core physical properties of the cis isomer, presenting quantitative data in a structured format, detailing experimental methodologies for property determination, and illustrating the general workflow for such characterization. This information is critical for its application as a chemical intermediate and solvent in various industrial and research settings.^[1]

Quantitative Physical Properties

The physical properties of **cis-1-Ethyl-2-Methylcyclopentane** have been reported across various sources. The following table summarizes these key quantitative data points for easy reference and comparison. It is important to note the minor variations in reported values, which can arise from differences in experimental conditions and measurement precision.

Physical Property	Value	Source(s)
Molecular Formula	C8H16	[1][2][3]
Molecular Weight	112.21 g/mol	[1][2]
CAS Number	930-89-2	[1][2][3]
Melting Point	-105.95 °C to -106 °C	[1][2][4]
Boiling Point	124.1 °C to 127.95 °C (at 760 mmHg)	[1][2][3][5]
Density	0.767 to 0.785 g/cm ³	[2][3][4][5]
Refractive Index	1.420 to 1.429	[1][2][4][5]
Flash Point	13.5 °C	[1][2][3]
Vapor Pressure	15.6 mmHg at 25 °C	[1][3]

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid organic compounds like **cis-1-Ethyl-2-Methylcyclopentane**.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary method.

Methodology:

- A small amount of the liquid sample (**cis-1-Ethyl-2-Methylcyclopentane**) is placed in a small-diameter test tube or a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube is attached to a thermometer and heated in a controlled manner, often using a Thiele tube with heating oil or an aluminum block heater to ensure uniform heat distribution.
- As the temperature rises, the air trapped in the capillary tube expands and escapes. When the boiling point of the liquid is reached, the vapor of the substance fills the capillary tube.
- The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Melting Point Determination

For compounds that are solid at room temperature, the melting point is a crucial indicator of purity. While **cis-1-Ethyl-2-Methylcyclopentane** is a liquid at standard conditions, its melting point is determined at very low temperatures. The general principle involves cooling the substance until it solidifies and then gently heating it to observe the melting range.

Methodology:

- A small, solidified sample of the compound is introduced into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block or an oil bath and a thermometer or a digital temperature sensor.
- The sample is heated slowly and at a constant rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow.

Density Determination

Density is the mass per unit volume of a substance. For a liquid like **cis-1-Ethyl-2-Methylcyclopentane**, this can be determined with basic laboratory equipment.

Methodology:

- An empty, dry graduated cylinder or pycnometer is weighed using an analytical balance to determine its mass.
- A known volume of the liquid is carefully transferred into the graduated cylinder or pycnometer. The volume is read from the bottom of the meniscus.
- The graduated cylinder or pycnometer containing the liquid is then reweighed.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the combined mass of the container and the liquid.
- The density is then calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume). For higher accuracy, this procedure should be repeated multiple times, and the average value should be taken.

Refractive Index Determination

The refractive index of a liquid is a dimensionless number that describes how light propagates through that substance. It is a characteristic property and can be used to identify a substance and assess its purity.

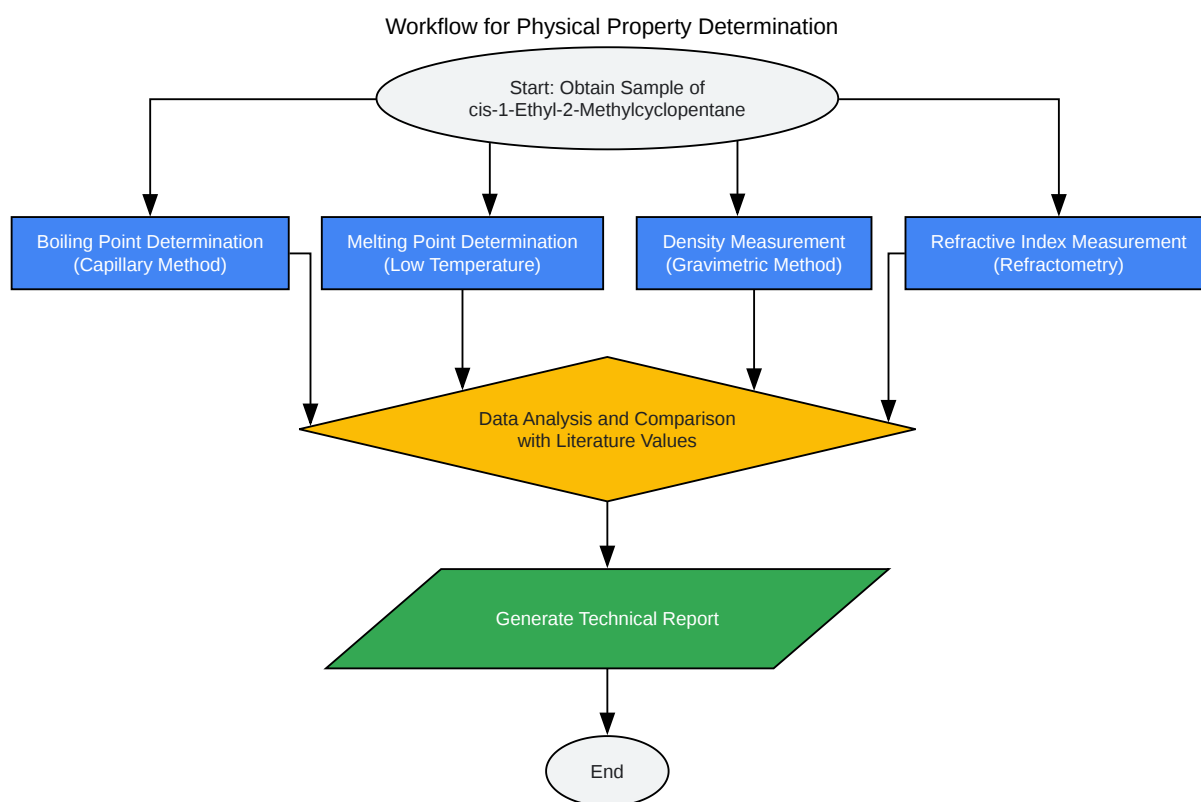
Methodology:

- An Abbe refractometer is a common instrument used for this measurement. The instrument is first calibrated using a standard liquid with a known refractive index, often distilled water.
- A few drops of the liquid sample (**cis-1-Ethyl-2-Methylcyclopentane**) are placed on the prism of the refractometer.
- The prism is closed, and light is passed through the sample.

- The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is then read directly from the instrument's scale.
- The measurement is typically performed at a standard temperature, such as 20°C, as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid organic compound such as **cis-1-Ethyl-2-Methylcyclopentane**.



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Caption: Workflow for the determination of physical properties.

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References

- 1. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 2. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. scribd.com [scribd.com]
- 5. pubs.aip.org [pubs.aip.org]
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